

Comparative Environmental Persistence of Disperse Blue 291: A Scientific Guide

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Compound of Interest

Compound Name: Disperse blue 291G

Cat. No.: B1345536

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the environmental persistence of Disperse Blue 291 against other selected disperse dyes. The information is intended to inform environmental risk assessments and guide the selection of less persistent alternatives in research and development settings. Disperse dyes, a class of synthetic colorants with low water solubility, are widely used in the textile industry and can enter the environment through wastewater effluent. Their persistence and potential for bioaccumulation are of significant concern.

Data Summary of Environmental Persistence

Quantitative data on the environmental persistence of Disperse Blue 291 is limited in publicly accessible literature. However, based on its chemical structure as a monoazo dye, and in conjunction with data on similar dyes, a preliminary assessment can be made. The following table summarizes available data for Disperse Blue 291 and comparable disperse dyes. Gaps in the data are noted and highlight the need for further experimental investigation.

Parameter	Disperse Blue 291	C.I. Disperse Red 177	C.I. Disperse Orange 37	C.I. Disperse Yellow 54
CAS Number	56548-64-2	68133-69-7	13301-61-6	12223-85-7
Chemical Class	Monoazo Dye	Monoazo Dye	Monoazo Dye	Quinoline
Biodegradability (Half-life in sediment)	Estimated to be in the order of hours (as a nitroazobenzene dye)[1]	Data not available	Data not available	Estimated to be in the order of months (as a quinoline dye)[1]
Ready Biodegradability (e.g., OECD 301F)	Data not available	Data not available	Data not available	Data not available
Inherent Biodegradability (e.g., OECD 302B)	Data not available	Data not available	Data not available	Data not available
Bioaccumulation Potential (log Kow)	4.1 (computed)	Data not available	Data not available	3.1 (computed)
Bioaccumulation Factor (BCF)	Data not available	Data not available	Data not available	Data not available

Note: The half-life estimation for Disperse Blue 291 is based on its classification as a nitroazobenzene dye, a group which has been shown to have half-lives in the order of hours in sediment.[1] Disperse Blue 291 is a monoazo dye.[2][3] In contrast, quinoline-based dyes like Disperse Yellow 54 are expected to be significantly more persistent.[1] The computed log Kow value for Disperse Blue 291 suggests a potential for bioaccumulation.

Experimental Protocols

The assessment of a chemical's environmental persistence is guided by a set of standardized experimental protocols, primarily those developed by the Organisation for Economic Co-

operation and Development (OECD). These tests are designed to evaluate a substance's biodegradability and its potential to bioaccumulate in organisms.

Biodegradability Testing

Biodegradability is assessed in a tiered approach, moving from stringent tests for ready biodegradability to simulations of environmental compartments.

- Ready Biodegradability (OECD 301): These tests assess the potential for a substance to undergo rapid and ultimate biodegradation in an aerobic aqueous medium. The Manometric Respirometry Test (OECD 301F) is a common method.
 - Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms from a source like activated sludge and incubated in a closed flask with a device to measure oxygen consumption. Biodegradation is determined by measuring the oxygen consumed over a 28-day period.
 - Procedure for Dyes: Given the low water solubility of disperse dyes, a dispersion of the dye is prepared. The test substance is added to the mineral medium in the respirometer flasks, followed by the inoculum. The oxygen uptake is measured continuously. A reference compound is run in parallel to validate the test.
 - Interpretation: A substance is considered "readily biodegradable" if it reaches at least 60% of its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test.
- Inherent Biodegradability (OECD 302): If a substance fails to be classified as readily biodegradable, tests for inherent biodegradability are conducted. These tests use conditions more favorable for biodegradation. The Zahn-Wellens/EMPA Test (OECD 302B) is a relevant example.
 - Principle: The test substance is incubated with a higher concentration of microorganisms (activated sludge) and nutrients for up to 28 days. Biodegradation is assessed by measuring the removal of dissolved organic carbon (DOC).
 - Procedure for Dyes: The dye is added to the test medium with the activated sludge. Samples are taken at regular intervals, filtered, and the DOC of the filtrate is measured.

- Interpretation: A removal of DOC greater than 70% indicates inherent, ultimate biodegradability. A removal of over 20% indicates inherent, primary biodegradability.

Bioaccumulation Potential Testing

The potential for a substance to accumulate in living organisms is a critical aspect of its environmental risk profile.

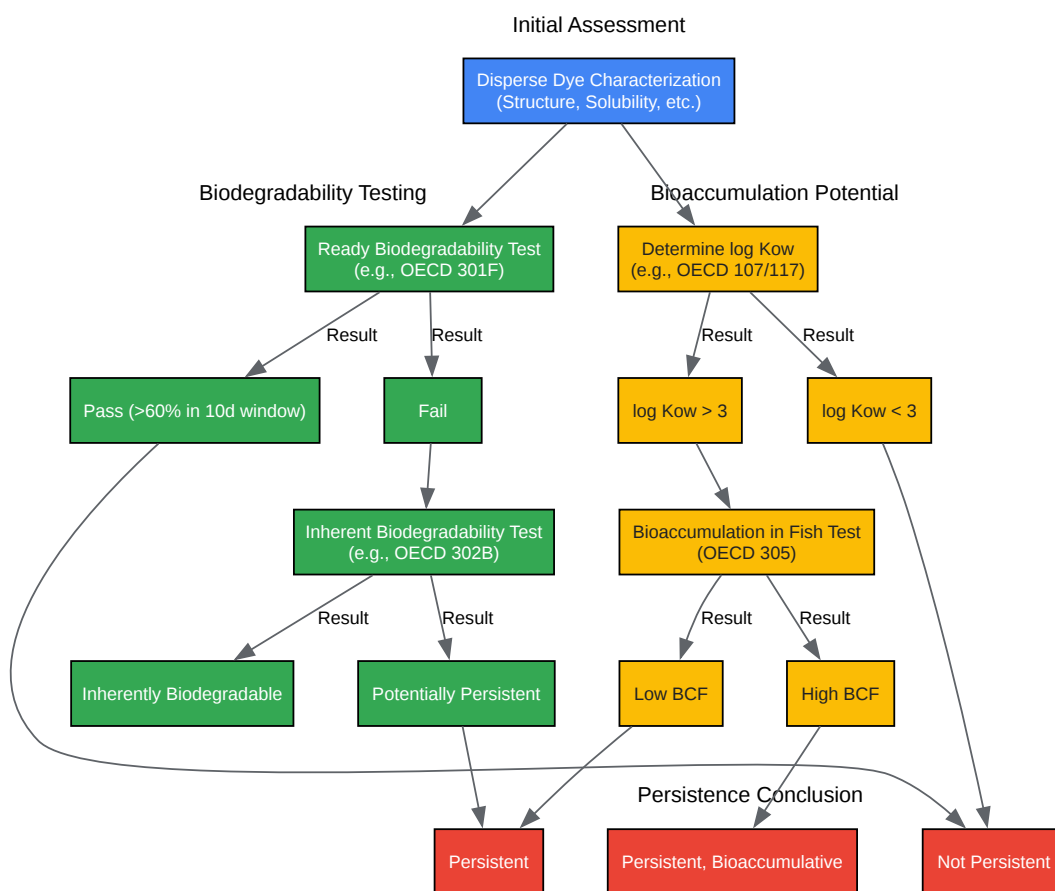
- Partition Coefficient (n-octanol/water) (OECD 107 & 117): The octanol-water partition coefficient (K_{ow}) is a key indicator of a substance's hydrophobicity and its tendency to partition into the fatty tissues of organisms.
 - Principle: The Shake Flask Method (OECD 107) involves dissolving the substance in a mixture of n-octanol and water and measuring its concentration in each phase after equilibrium is reached. The HPLC Method (OECD 117) estimates the log K_{ow} based on the retention time of the substance on a reverse-phase HPLC column.
 - Procedure for Dyes: For the shake flask method, a known amount of the dye is added to a mixture of n-octanol and water, shaken until equilibrium is reached, and the phases are separated. The concentration of the dye in each phase is then determined using a suitable analytical method (e.g., UV-Vis spectrophotometry or HPLC).
 - Interpretation: A higher log K_{ow} value (typically > 3) suggests a higher potential for bioaccumulation.
- Bioaccumulation in Fish (OECD 305): This test directly measures the accumulation of a substance in fish from the surrounding water.
 - Principle: Fish are exposed to the test substance in water for a defined uptake period, followed by a depuration period in clean water. The concentration of the substance in the fish tissue is measured over time.
 - Procedure for Dyes: Due to the low water solubility of disperse dyes, maintaining a stable and measurable concentration in the test water can be challenging. A flow-through system is often used to ensure constant exposure. The concentration of the dye in the water and in the fish (whole body or specific tissues) is monitored throughout the uptake and depuration phases.

- Interpretation: The Bioaccumulation Factor (BCF) is calculated as the ratio of the concentration of the substance in the fish to the concentration in the water at steady state. A high BCF value indicates a high potential for bioaccumulation.

Visualization of Environmental Persistence Assessment

The following diagram illustrates a typical workflow for assessing the environmental persistence of a disperse dye according to OECD guidelines.

Workflow for Environmental Persistence Assessment of Disperse Dyes

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Assessment workflow for dye persistence.

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